

5-Bromo-4-fluorobenzo[d]dioxole molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-4-fluorobenzo[d]
[1,3]dioxole

Cat. No.: B581386

[Get Quote](#)

Technical Guide: 5-Bromo-4-fluorobenzo[d]dioxole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties and a representative synthetic approach for 5-Bromo-4-fluorobenzo[d]dioxole, a halogenated benzodioxole derivative of interest in medicinal chemistry and materials science.

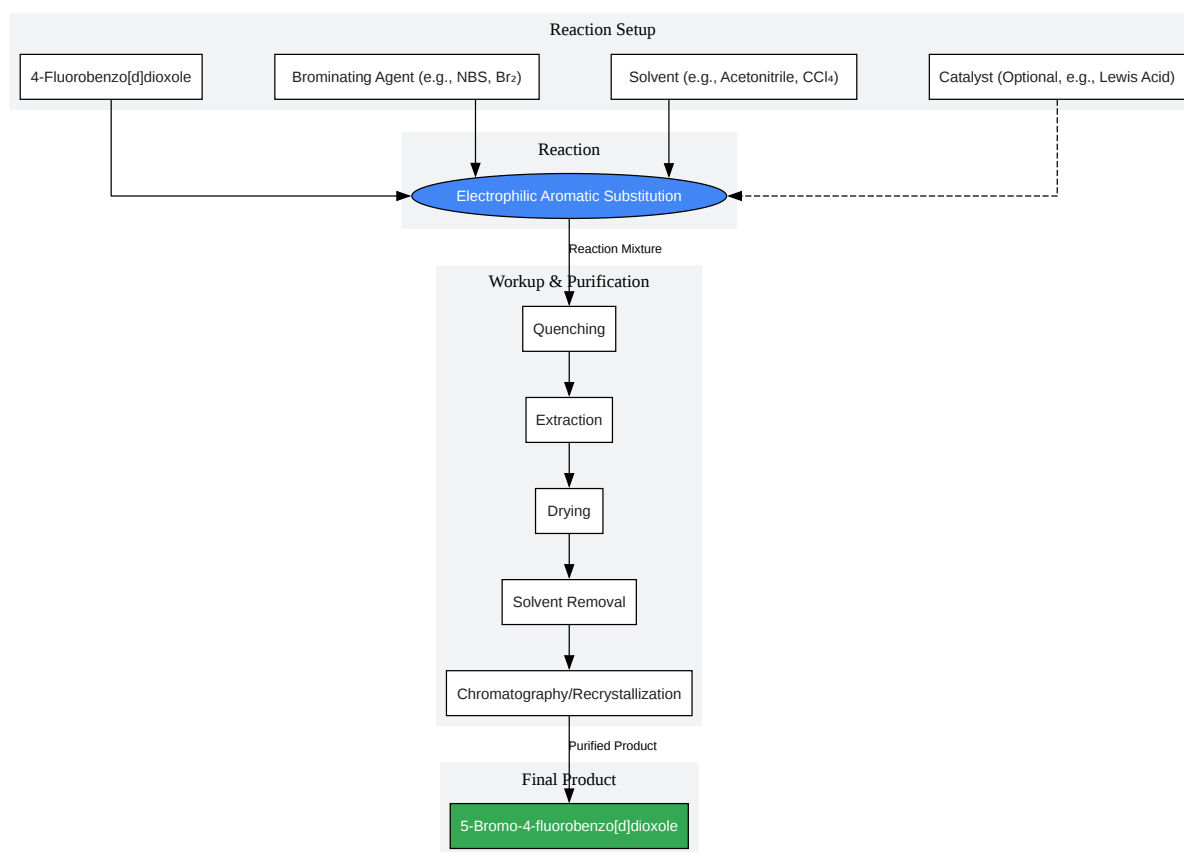
Core Molecular Data

The fundamental molecular properties of 5-Bromo-4-fluorobenzo[d]dioxole are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ BrFO ₂	[1]
Molecular Weight	219.01 g/mol	
CAS Number	1226808-75-8	[1]
Synonyms	5-Bromo-4-fluoro-1,3-benzodioxole	[2]

Representative Synthetic Workflow

While specific experimental protocols for the synthesis of 5-Bromo-4-fluorobenzo[d]dioxole are not readily available in the public domain, a plausible synthetic route can be conceptualized based on established halogenation methodologies for related benzodioxole structures. The following diagram illustrates a representative workflow for the bromination of a fluorinated benzodioxole precursor.



[Click to download full resolution via product page](#)

Caption: Representative workflow for the synthesis of 5-Bromo-4-fluorobenzo[d]dioxole.

Experimental Considerations

The synthesis of halogenated benzodioxoles often involves electrophilic aromatic substitution. Below are key considerations for a potential experimental protocol for the synthesis of 5-Bromo-4-fluorobenzo[d]dioxole.

Materials:

- Starting Material: 4-Fluorobenzo[d]dioxole
- Brominating Agent: N-Bromosuccinimide (NBS) or elemental bromine (Br_2) are common choices.
- Solvent: A suitable inert solvent such as acetonitrile or a halogenated solvent like carbon tetrachloride could be employed.
- Catalyst: Depending on the reactivity of the starting material and the chosen brominating agent, a Lewis acid catalyst may be necessary to facilitate the reaction.

General Procedure:

- Reaction Setup: The 4-fluorobenzo[d]dioxole would be dissolved in the chosen solvent in a reaction vessel protected from light, especially if using NBS. The vessel would be cooled to a suitable temperature, often 0°C , to control the reaction rate and minimize side product formation.
- Addition of Brominating Agent: The brominating agent would be added portion-wise to the stirred solution of the starting material.
- Reaction Monitoring: The progress of the reaction would be monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), to determine the point of completion.
- Workup: Once the reaction is complete, the mixture would be "worked up" to isolate the crude product. This typically involves quenching any remaining reactive reagents, followed by extraction with an organic solvent, and washing with water and brine to remove impurities.

- Purification: The crude product would then be purified to remove any unreacted starting materials and byproducts. Common purification techniques for this type of compound include column chromatography on silica gel or recrystallization from a suitable solvent system.

Important Note: The specific reaction conditions, including temperature, reaction time, and the choice of solvent and brominating agent, would need to be optimized to achieve the desired product with good yield and purity. Safety precautions, such as working in a well-ventilated fume hood and wearing appropriate personal protective equipment, are essential when handling bromine and other hazardous chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [americanelements.com](https://www.americanelements.com) [[americanelements.com](https://www.americanelements.com)]
- 2. Buy 5-Bromo-6-chlorobenzo[d][1,3]dioxole | 233770-05-3 [[smolecule.com](https://www.smolecule.com)]
- To cite this document: BenchChem. [5-Bromo-4-fluorobenzo[d]dioxole molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b581386#5-bromo-4-fluorobenzo-d-dioxole-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com